

Ethyl 3-bromo-5-fluoroisonicotinate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Ethyl 3-bromo-5-fluoroisonicotinate

Cat. No.: B1420903

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In-Depth Technical Safety Guide: Ethyl 3-bromo-5-fluoroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Ethyl 3-bromo-5-fluoroisonicotinate** (CAS No. 1214335-25-7), a versatile building block in pharmaceutical and chemical synthesis.^[1] The information is compiled to assist researchers and professionals in handling this compound safely.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Ethyl 3-bromo-5-fluoroisonicotinate**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	1214335-25-7	[1][2][3][4]
Molecular Formula	C8H7BrFNO2	[1][4]
Molecular Weight	248.0491 g/mol	[1]
Appearance	White to yellow Solid	[5]
Purity	98.0%	[2]
Boiling Point	159 °C / 318 °F	
Density	1.506 g/cm3 (at 25 °C / 77 °F)	
Storage Temperature	2-8°C	[5]

Hazard Identification and Precautionary Measures

Ethyl 3-bromo-5-fluoroisonicotinate is classified as a hazardous chemical. The following hazard and precautionary statements are based on available safety data sheets.

Hazard Statements:

- H226: Flammable liquid and vapour.
- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements: A comprehensive list of precautionary statements is provided below, categorized by prevention, response, storage, and disposal.

Category	Precautionary Statement Code	Description
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [6]
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical/ventilating/lighting equipment.	
P242	Use only non-sparking tools.	
P243	Take precautionary measures against static discharge.	
P260	Do not breathe mist or vapours.	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P262	Do not get in eyes, on skin, or on clothing.	
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P273	Avoid release to the environment.	

P280	Wear protective gloves/eye protection/face protection.	
P284	Wear respiratory protection.	
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[7]
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	
P362	Take off contaminated clothing and wash before reuse.	
Storage	P405	Store locked up.[7]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols & Handling

Safe Handling Procedures:

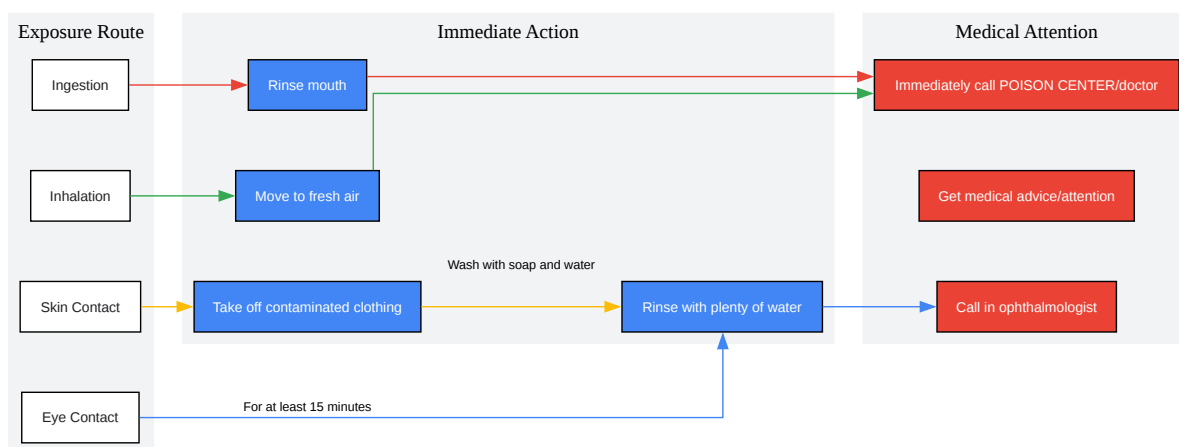
- Work under a chemical fume hood.
- Do not inhale the substance or mixture.
- Avoid the generation of vapours and aerosols.
- Ensure adequate ventilation, especially in confined areas.[8]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]
- Take precautionary measures against static discharge.
- Wear appropriate personal protective equipment (PPE), including flame-retardant antistatic protective clothing, gloves, and eye/face protection.[8]
- Wash hands and face thoroughly after handling.

Storage Conditions:

- Store in a dry, cool, and well-ventilated place.[6][9]
- Keep the container tightly closed.[6]
- Keep away from heat and sources of ignition.
- Store in a locked-up area or one accessible only to qualified or authorized personnel.
- Incompatible materials to avoid are strong oxidizing agents, strong bases, and strong reducing agents.[6]

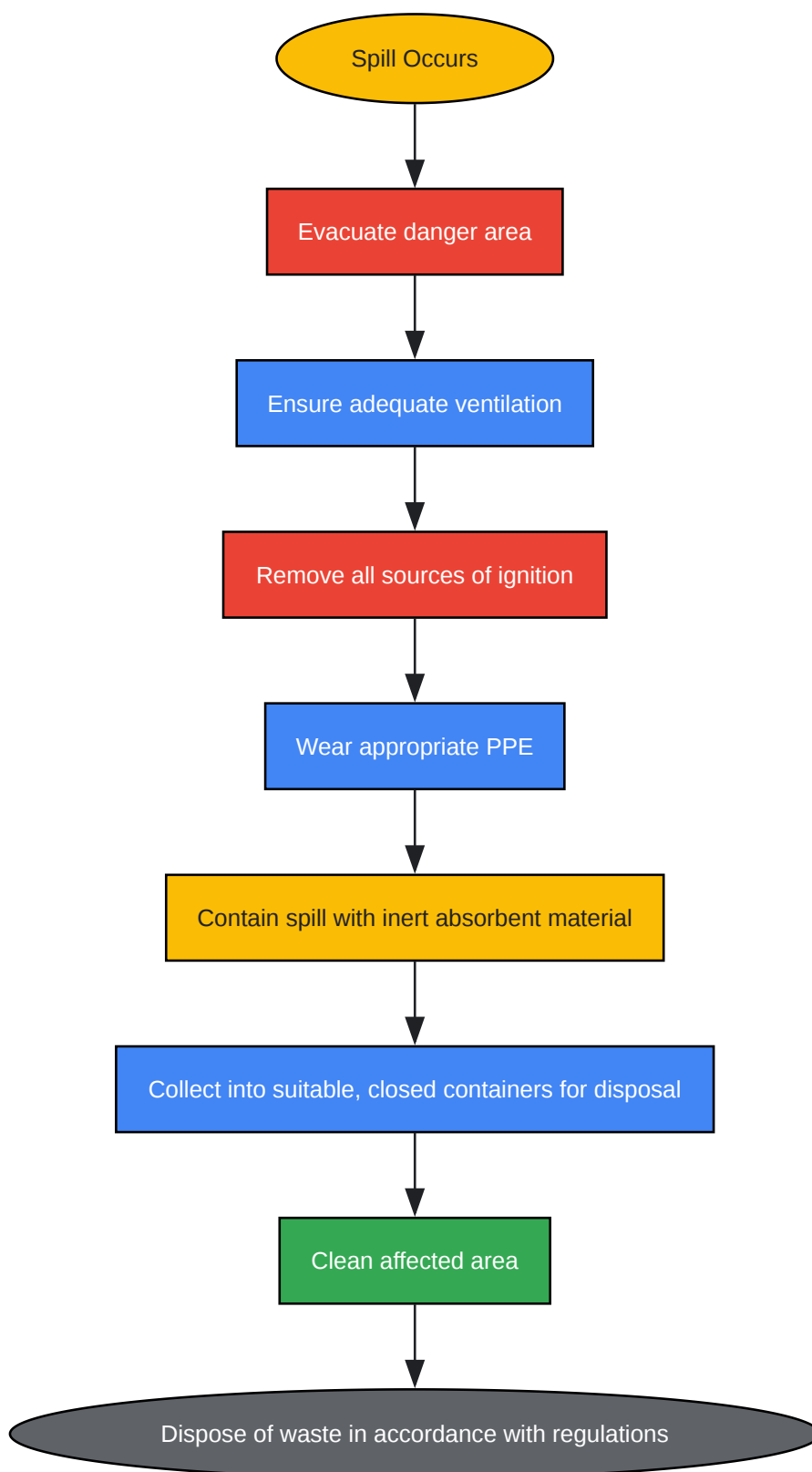
First-Aid and Emergency Procedures

The following diagrams illustrate the recommended first-aid and spill response procedures.



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Caption: First-aid measures for different exposure routes.



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Caption: General workflow for spill response.

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **Ethyl 3-bromo-5-fluoroisonicotinate** are not extensively available in the public domain. However, based on the hazard classifications, it is known to be fatal if swallowed, inhaled, or in contact with skin. It is also very toxic to aquatic life with long-lasting effects. Therefore, release into the environment must be strictly avoided.

Symptoms of exposure may include coughing, shortness of breath, headache, nausea, and vomiting.

Stability and Reactivity

- **Reactivity:** Vapour/air mixtures can be explosive with intense warming.
- **Chemical Stability:** The product is chemically stable under standard ambient conditions (room temperature).
- **Conditions to Avoid:** Keep away from open flames, hot surfaces, and sources of ignition.^[6] Also, avoid incompatible products.
- **Incompatible Materials:** Strong oxidizing agents, strong bases, and strong reducing agents.^[6]
- **Hazardous Decomposition Products:** Under fire conditions, it may produce carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, gaseous hydrogen fluoride (HF), fluorine, and bromine.^{[6][8]}

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Chemicals should be left in their original containers, and not mixed with other waste. Uncleaned containers should be handled in the same manner as the product itself.

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